

Application Note: Evaluating the Immunomodulatory Effects of Murabutide on Dendritic Cells

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Compound of Interest

Compound Name: Murabutida

Cat. No.: B15136367

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Audience: Researchers, scientists, and drug development professionals.

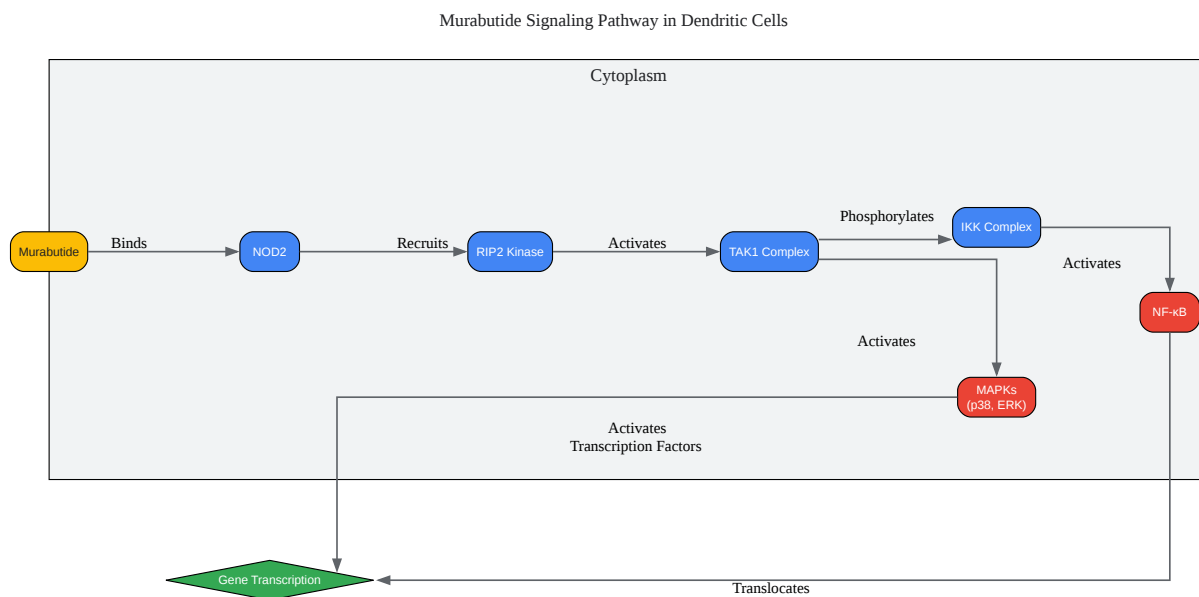
Introduction

Dendritic cells (DCs) are potent antigen-presenting cells (APCs) that play a crucial role in initiating and shaping adaptive immune responses. Upon encountering pathogen-associated molecular patterns (PAMPs), immature dendritic cells (iDCs) undergo a complex maturation process. This involves the upregulation of co-stimulatory molecules, enhanced antigen presentation, and secretion of immunomodulatory cytokines, enabling them to prime naive T cells effectively.

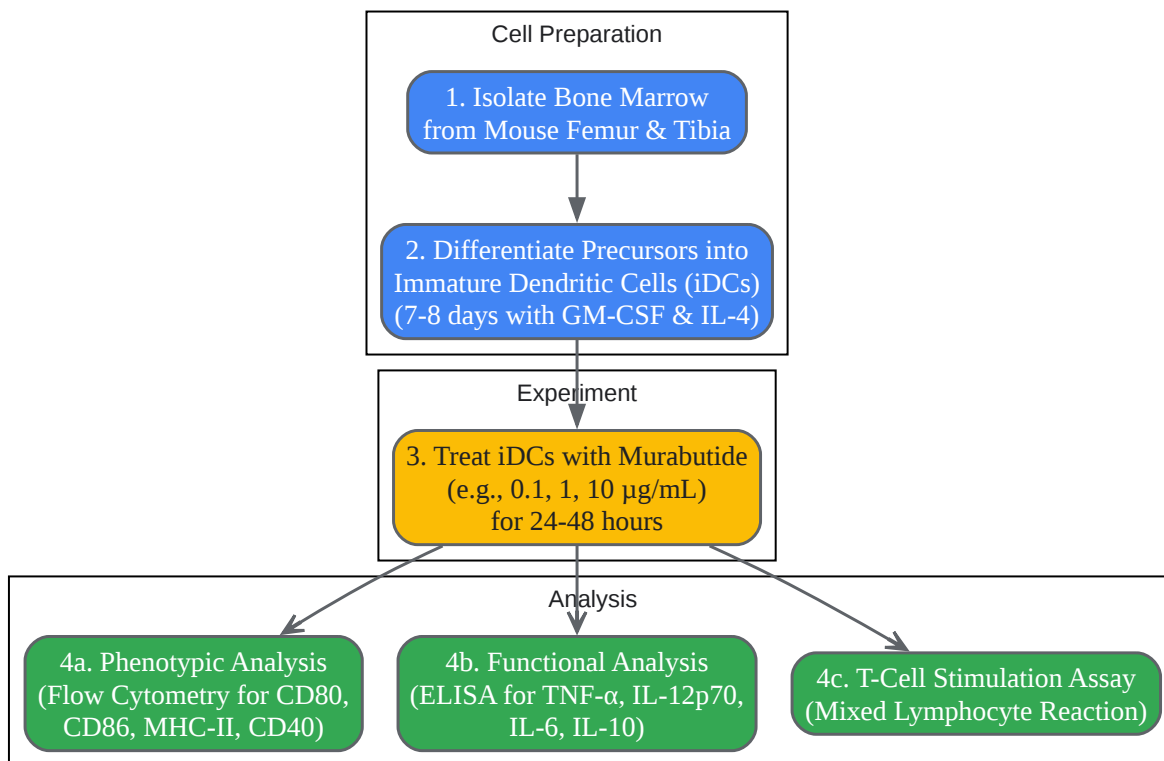
Murabutide is a synthetic and non-pyrogenic derivative of muramyl dipeptide (MDP), which is the minimal bioactive component of bacterial peptidoglycan[1][2][3]. It functions as a potent immunomodulator by engaging the intracellular pattern recognition receptor, Nucleotide-binding Oligomerization Domain-containing protein 2 (NOD2)[2]. Activation of the NOD2 pathway in DCs triggers a signaling cascade that leads to their maturation and the orchestration of a subsequent immune response. This application note provides a detailed experimental framework for researchers to investigate and quantify the effects of Murabutide on the maturation and function of dendritic cells.

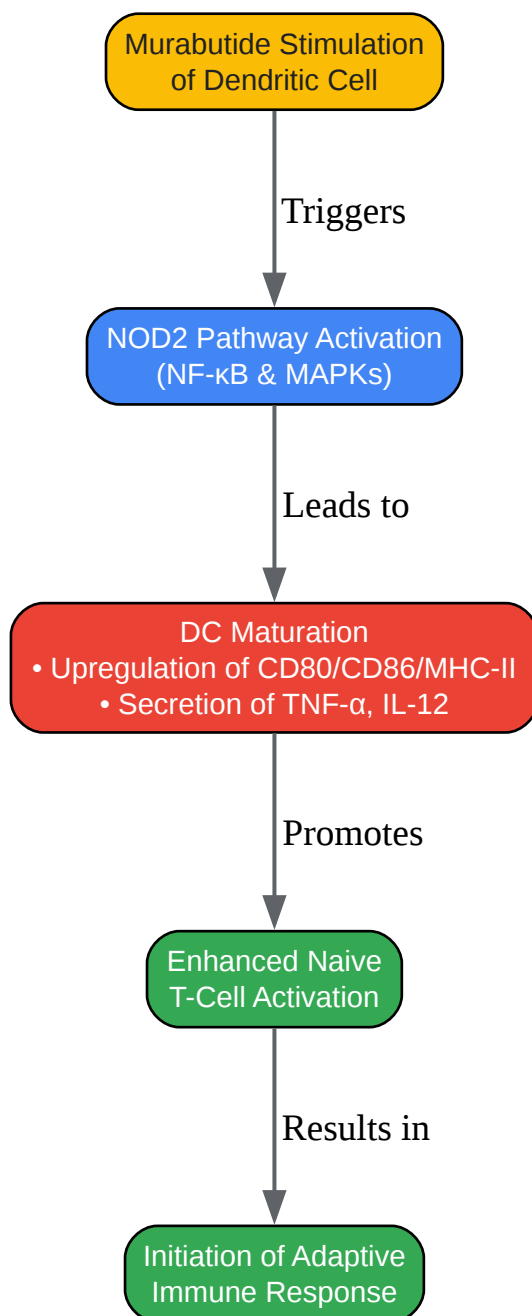
Murabutide Signaling Pathway in Dendritic Cells

Murabutide exerts its effects by activating the cytosolic sensor NOD2. Upon binding, NOD2 oligomerizes and recruits the serine/threonine kinase RIP2 (also known as RICK). This interaction facilitates the recruitment and activation of the TAK1 complex, which subsequently activates two major downstream signaling pathways: the NF- κ B pathway and the Mitogen-Activated Protein Kinase (MAPK) pathway[2]. The activation of these pathways culminates in the transcriptional upregulation of genes encoding pro-inflammatory cytokines, chemokines, and co-stimulatory molecules essential for DC maturation and function[1][2].



Experimental Workflow for Murabutide Testing





Cause and Effect of Murabutide on Immune Activation

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References

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- 2. invivogen.com [invivogen.com]
- 3. Biological studies of muramyl dipeptide analogues as potential ligands for NOD2 receptor [knowledgecommons.lakeheadu.ca]
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